Technical Guide: Proper Disposal of Methyl 2-(4-hydroxy-3-iodophenyl)acetate[1]

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Compound of Interest	
Compound Name:	*Methyl 2-(4-hydroxy-3-iodophenyl)acetate*
CAS No.:	*352469-17-1*
Cat. No.:	*B110118*

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Executive Summary: Operational Directives

Methyl 2-(4-hydroxy-3-iodophenyl)acetate (CAS: 502649-73-2) is a halogenated phenolic ester. For disposal purposes, it must be classified as Halogenated Organic Waste.[1]

CRITICAL SAFETY WARNINGS:

- NO BLEACH: Never treat iodine-containing compounds with bleach (sodium hypochlorite). This generates toxic iodine gas (

) and hazardous iodinated disinfection by-products.
- NO AUTOCLAVE: Do not autoclave waste containing this compound; volatile iodine species can corrode the chamber and contaminate the laboratory air.
- SEGREGATION: Isolate from strong oxidizers and non-halogenated solvents to prevent cross-contamination of waste streams.

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Chemical Profile & Hazard Identification

Understanding the physicochemical properties is the first step in a self-validating safety protocol.

Property	Specification	Operational Implication
CAS Number	502649-73-2	Use for waste manifesting and inventory tracking.
Chemical Structure	Iodinated Phenol Ester	Phenolic -OH is weakly acidic; Ester is susceptible to hydrolysis.
Hazard Class	Irritant (Skin/Eye/Resp)	Standard PPE (Nitrile gloves, goggles) required.[1]
Waste Class	Halogenated Organic	Must go to high-temperature incineration.
Physical State	Solid or Viscous Liquid	Dictates packaging (Carboy vs. Solid Waste Drum).

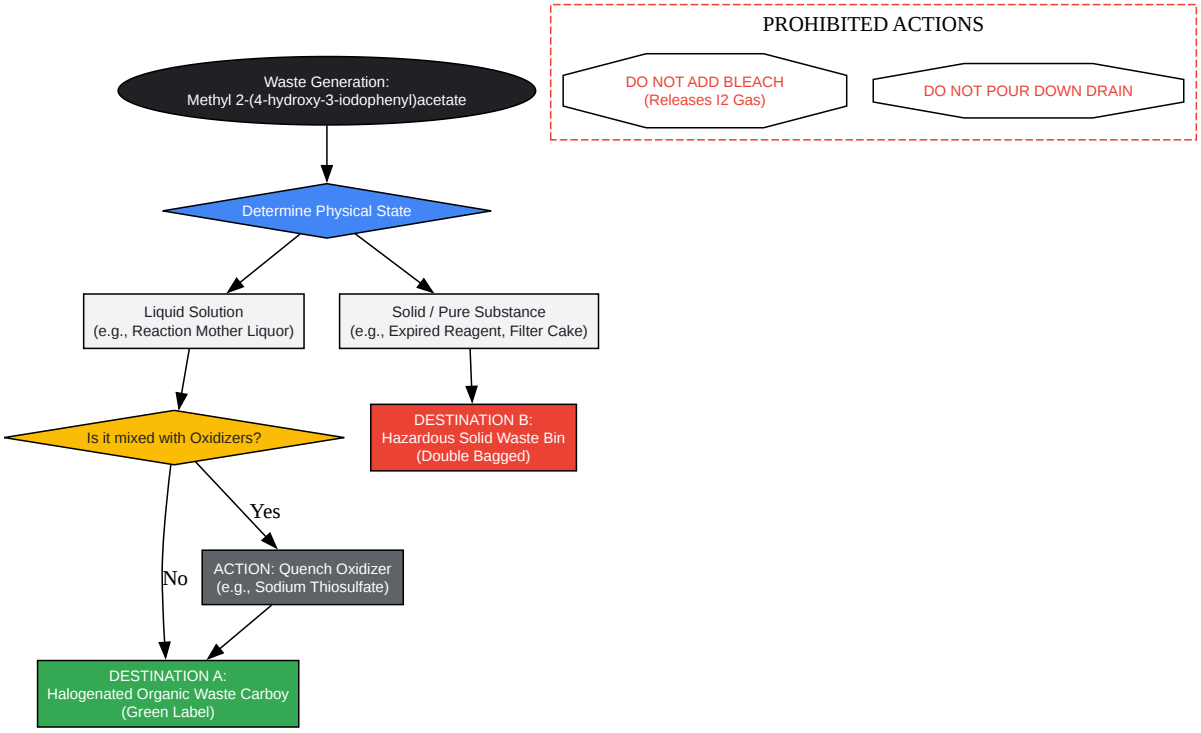
Mechanistic Insight: The iodine atom on the phenyl ring renders this compound a "halogenated" waste. Standard incinerators for non-halogenated waste may not have the scrubbers required to capture acid gases (HI,

) generated during combustion, leading to regulatory violations and equipment damage.[1]

Disposal Workflow Decision Matrix

The following logic gate ensures compliant segregation at the point of generation.

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Figure 1: Decision logic for segregating iodinated organic waste. Note the critical prohibition of bleach and drain disposal.[1]

Step-by-Step Disposal Protocols

Scenario A: Disposal of Liquid Waste (Solutions)

Applicable for reaction mixtures, mother liquors, or dissolved samples.[1]

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- Container Selection: Use a High-Density Polyethylene (HDPE) carboy compatible with organic solvents.
- Labeling: Affix a hazardous waste label. Clearly mark "HALOGENATED ORGANIC WASTE".
  - Detail: List "**Methyl 2-(4-hydroxy-3-iodophenyl)acetate**" specifically as a constituent.
- Transfer: Pour liquid into the carboy using a funnel to prevent spills.
- pH Check (Optional but Recommended): Ensure the waste solution is not highly acidic (pH < 2) or basic (pH > 12.5). If so, neutralize to pH 5–9 before adding to the central carboy to prevent exothermic reactions or hydrolysis.[1]
- Closure: Cap the carboy tightly immediately after use.

Scenario B: Disposal of Solid Waste

Applicable for expired pure chemicals, contaminated silica gel, or filter paper.[1]

- Primary Containment: Place the solid material into a clear, sealable polyethylene bag (4 mil thickness minimum).
- Secondary Containment: Place the sealed bag into a second bag (double-bagging) or a wide-mouth HDPE jar.
- Labeling: Tag with a hazardous waste label marked "HAZARDOUS SOLID WASTE - TOXIC/IRRITANT".
- Debris: Contaminated gloves, paper towels, and weigh boats should be treated as hazardous solid waste, not regular trash.[1]

Scenario C: Spill Cleanup

- Isolate: Evacuate the immediate area if dust is airborne.[2]
- PPE: Wear nitrile gloves, lab coat, and safety goggles.[1] Use a P95/N95 dust mask if handling powder.

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- Neutralize/Absorb:
  - Liquids: Absorb with vermiculite or a commercial organic spill pad.
  - Solids: Sweep gently to avoid dust generation.
- Clean Surface: Wipe the area with a soap and water solution.[3] Do not use bleach.[1][4]
- Disposal: Place all cleanup materials into the Hazardous Solid Waste stream.

Regulatory & Compliance Context

EPA / RCRA Classification (USA)

While this specific compound is not explicitly "P-listed" or "U-listed" by the EPA, it is regulated under the "Cradle-to-Grave" principle.[1]

- Characteristic Waste: If the waste solution is flammable (Flash point < 60°C), it carries the D001 code.[1][5]
- Halogenated Solvents (F-List): If mixed with spent halogenated solvents (e.g., Methylene Chloride), it may trigger F002 classification.[1][6]
- Best Practice: Manage as Non-RCRA Regulated Hazardous Waste (unless mixed with listed solvents) but treat with the rigor of a halogenated toxicant to ensure incineration.

Incineration Requirements

The presence of iodine requires the waste management facility to use an incinerator equipped with wet scrubbers.

- Why? Combustion of organo-iodides produces Hydrogen Iodide (HI) and elemental Iodine ( ).
- Verification: Ensure your waste manifest explicitly states "Iodinated Organic" so the vendor does not route it to a fuel-blending program intended for non-halogenated organics.

References

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- PubChem. (2025).[2][7][8] Methyl 2-(3-iodophenyl)acetate Compound Summary. National Library of Medicine. [Link]
- US EPA. (2024). Criteria for the Definition of Solid Waste and Solid and Hazardous Waste Exclusions. [Link]
- Case Western Reserve University EHS. (2023). Disposal of Iodine and Iodine-Containing Materials. [Link]

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Sources

- 1. Waste Code [rcrainfo.epa.gov]
- 2. chemscene.com [chemscene.com]
- 3. matrixscientific.com [matrixscientific.com]
- 4. case.edu [case.edu]
- 5. my.alfred.edu [my.alfred.edu]
- 6. wku.edu [wku.edu]
- 7. Methyl 2-(3-iodophenyl)acetate | C9H9IO2 | CID 21939462 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Methyl 2-(4-hydroxy-3-nitrophenyl)acetate | C9H9NO5 | CID 1473109 - PubChem [pubchem.ncbi.nlm.nih.gov]
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